Preparing Angiopeptin TFA Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Angiopeptin TFA*
Cat. No.:	*B8198247*

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Introduction

Angiopeptin is a cyclic octapeptide analogue of somatostatin. The trifluoroacetate (TFA) salt of Angiopeptin is a common formulation for research use.[1][2][3] Angiopeptin acts as a partial agonist for somatostatin receptors sst2 and sst5, with IC50 values of 0.26 nM and 6.92 nM, respectively.[1][2] Its primary mechanism of action involves the inhibition of growth hormone release and insulin-like growth factor-1 (IGF-1) production. This activity makes it a valuable tool in studies related to oncology, cardiovascular disease, and transplant medicine, particularly in the context of inhibiting myointimal proliferation.

Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols and application notes for the solubilization, storage, and handling of **Angiopeptin TFA**.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Angiopeptin TFA**.

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Property	Value	Reference
Molecular Formula	$C_{58}H_{73}F_6N_{11}O_{14}S_2$	
Molecular Weight	1326.39 g/mol	
Purity	>90% (typically ~99%)	
IC50 (sst2 receptor)	0.26 nM	
IC50 (sst5 receptor)	6.92 nM	
Solubility in Water	10 mg/mL (7.54 mM)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **Angiopeptin TFA** in sterile water.

Materials:

- **Angiopeptin TFA** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **Angiopeptin TFA** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.

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- Calculation of Required Volume: Calculate the volume of sterile water required to achieve a 10 mM stock solution.
  - Formula: Volume (µL) = (Mass of peptide (mg) / Molecular Weight (g/mol)) * 100,000
  - Example: For 1 mg of **Angiopeptin TFA**: Volume (µL) = (1 mg / 1326.39 g/mol) * 100,000 = 75.4 µL
- Reconstitution:
  - Carefully add the calculated volume of sterile water to the vial containing the lyophilized peptide.
  - Gently swirl the vial to begin dissolving the peptide.
- Enhancing Solubility:
  - If the peptide does not fully dissolve with gentle swirling, cap the vial and vortex briefly.
  - For complete dissolution, sonicate the solution in an ultrasonic bath for short intervals (1-2 minutes) until the solution is clear. It may be necessary to warm the tube to 37°C while shaking it in the ultrasonic bath.
- Aliquoting and Storage:
  - Once fully dissolved, centrifuge the vial briefly to collect the entire solution at the bottom.
  - Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes to minimize freeze-thaw cycles.
  - Label each aliquot clearly with the peptide name, concentration, solvent, and date of preparation.
- Long-term Storage: Store the aliquots at -20°C or -80°C. For storage at -20°C, it is recommended to use the solution within one month. For storage at -80°C, the solution can be stored for up to six months.

Protocol 2: Preparation of Working Solutions

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This protocol outlines the dilution of the stock solution to a final working concentration for use in experiments.

Materials:

- 10 mM **Angiopeptin TFA** stock solution
- Appropriate sterile assay buffer or cell culture medium
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **Angiopeptin TFA** stock solution on ice.
- Calculation of Dilution: Use the following formula to calculate the volume of stock solution needed to prepare the desired working concentration:
  - Formula: $V_1C_1 = V_2C_2$
    - V_1 = Volume of stock solution
    - C_1 = Concentration of stock solution (10 mM)
    - V_2 = Final volume of working solution
    - C_2 = Final concentration of working solution
  - Example: To prepare 1 mL (1000 µL) of a 10 µM working solution: V_1 * 10,000 µM = 1000 µL * 10 µM V_1 = (1000 µL * 10 µM) / 10,000 µM = 1 µL
- Dilution:
  - Add the calculated volume of the thawed stock solution to the appropriate volume of sterile assay buffer or cell culture medium.

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- Gently mix the solution by pipetting up and down or by gentle vortexing.

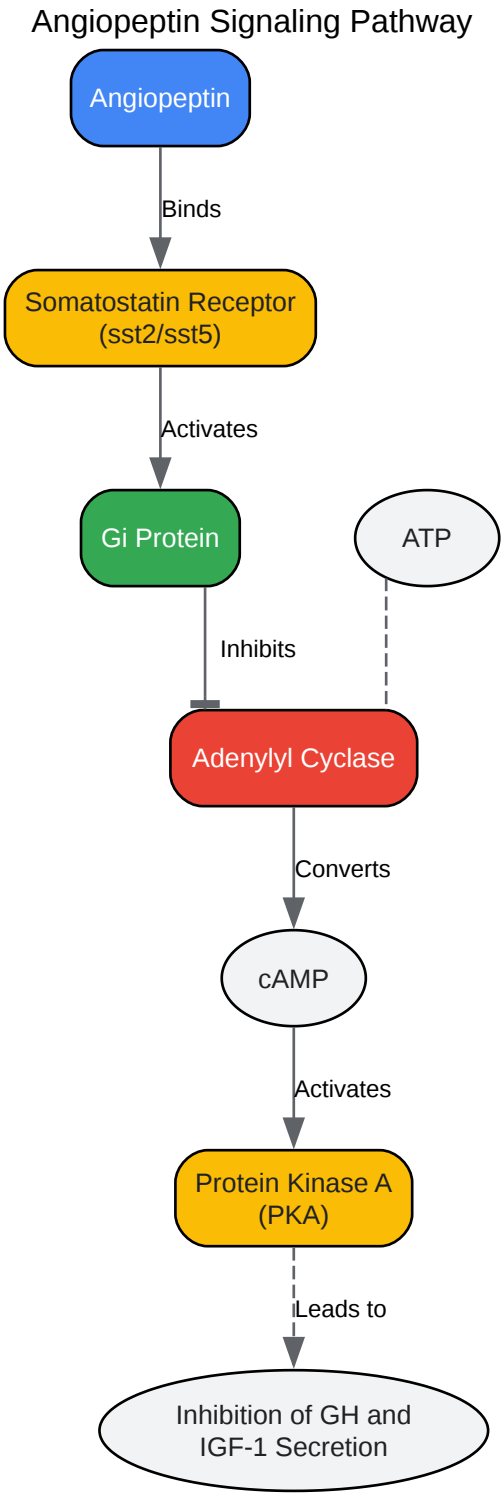
- Use and Storage: Use the freshly prepared working solution immediately. If short-term storage is necessary, keep the solution on ice. Avoid storing diluted peptide solutions for extended periods.

Signaling Pathway and Experimental Workflow

Angiopeptin Signaling Pathway

Angiopeptin, as a somatostatin analogue, exerts its effects by binding to somatostatin receptors (SSTRs), primarily sst2 and sst5. This interaction triggers a cascade of intracellular events, leading to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP (cAMP) levels. The reduction in cAMP has downstream effects on various cellular processes, including the inhibition of growth hormone (GH) and insulin-like growth factor-1 (IGF-1) secretion.

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Caption: Angiopeptin binds to somatostatin receptors, initiating a signaling cascade that inhibits adenylyl cyclase.

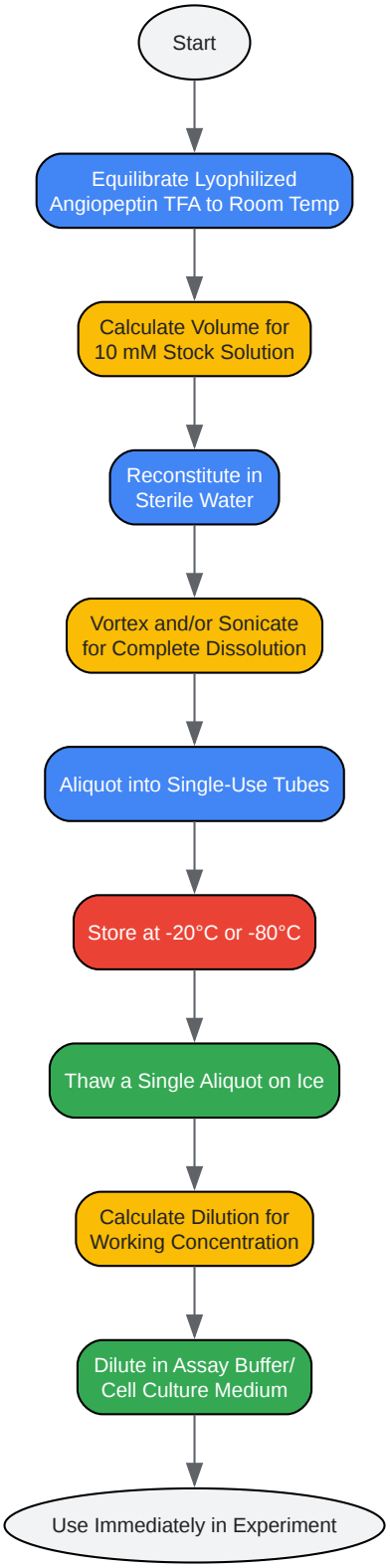
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Experimental Workflow for Preparing **Angiopeptin TFA** Solutions

The following diagram illustrates a typical workflow for the preparation of **Angiopeptin TFA** stock and working solutions for in vitro or in vivo studies.

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Experimental Workflow: Angiopeptin TFA Solution Preparation



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Caption: A stepwise workflow for the preparation of **Angiopeptin TFA** stock and working solutions.

Important Considerations

- Peptide Stability: Lyophilized peptides are stable for extended periods when stored properly at -20°C or -80°C, protected from light and moisture. Reconstituted peptide solutions are less stable and should be aliquoted to minimize freeze-thaw cycles, which can lead to degradation.
- Solubility Issues: While **Angiopeptin TFA** is soluble in water, some peptides can be more challenging to dissolve. If solubility issues arise, consider the following:
  - Ensure the peptide has fully equilibrated to room temperature before adding the solvent.
  - Use sonication to aid dissolution.
  - For peptides with a net positive charge, adding a small amount of dilute acetic acid (e.g., 0.1%) can improve solubility.
  - For highly hydrophobic peptides, a small amount of an organic solvent like DMSO may be necessary as a first step, followed by slow dilution with an aqueous buffer.
- Safety Precautions: **Angiopeptin TFA** is for research use only. Handle the compound in accordance with good laboratory practices. Wear appropriate personal protective equipment, including gloves and safety glasses. The trifluoroacetic acid component is corrosive; handle with care. Consult the Safety Data Sheet (SDS) for detailed safety information.

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